

# Application Note: Comprehensive Analytical Characterization of 2-Chloro-4-methylbenzylamine Hydrochloride

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## Compound of Interest

Compound Name: 2-Chloro-4-methylbenzylamine  
hydrochloride

Cat. No.: B1432706

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## Abstract

This application note provides a comprehensive suite of robust analytical methodologies for the detailed characterization of **2-Chloro-4-methylbenzylamine Hydrochloride**. This document is intended for researchers, quality control analysts, and drug development professionals who require validated methods to confirm the identity, purity, and quality of this important chemical intermediate. The protocols herein cover structural elucidation by spectroscopic techniques (NMR, FTIR, MS) and purity assessment by high-performance liquid chromatography (HPLC), offering a complete framework for quality assurance.

## Introduction

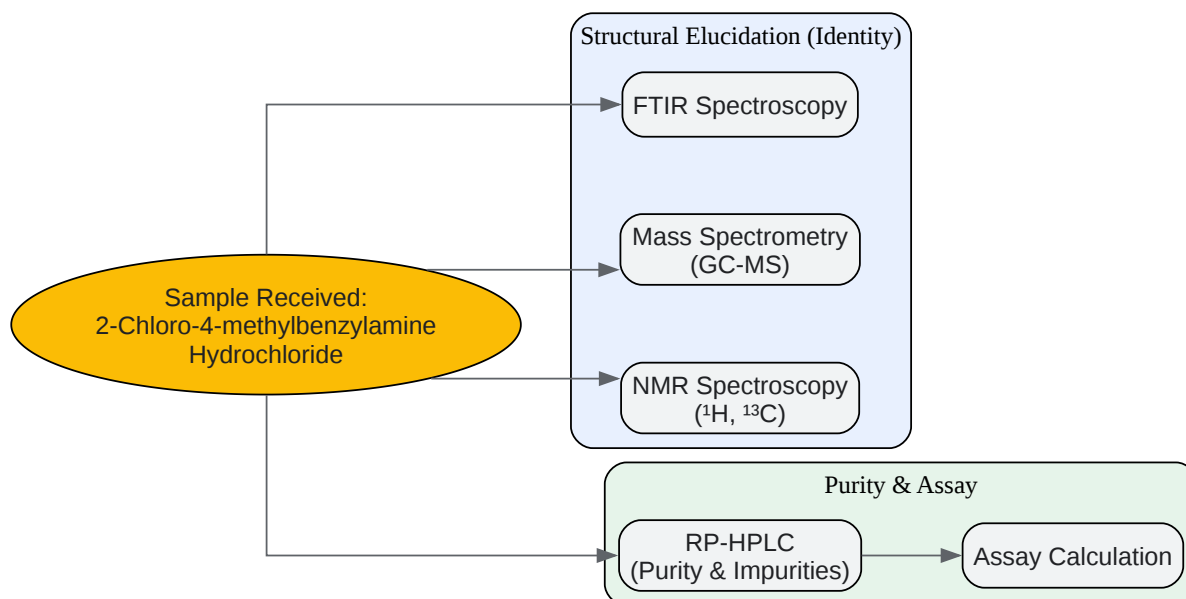
**2-Chloro-4-methylbenzylamine hydrochloride** is a substituted benzylamine derivative that serves as a critical building block in organic synthesis, particularly in the development of pharmaceutical compounds and agrochemicals. Its precise chemical structure, purity, and the profile of any related substances are critical parameters that can significantly influence the outcome, yield, and safety profile of subsequent synthetic steps and final products. Therefore, the implementation of a rigorous analytical control strategy is paramount.

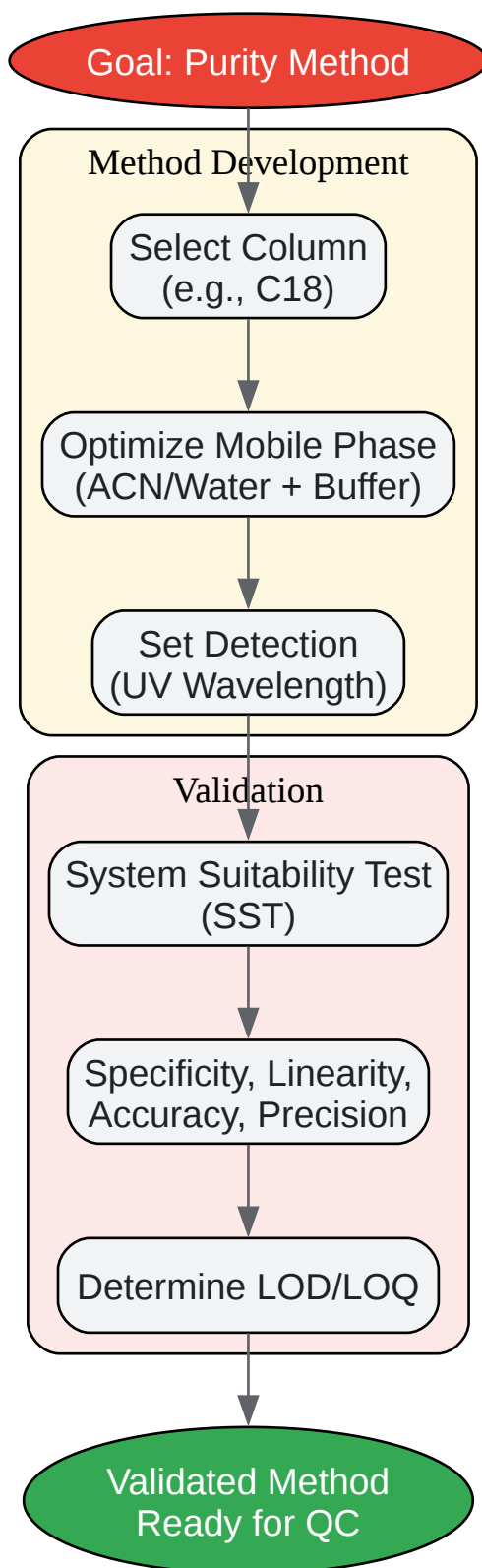
This guide details a multi-faceted analytical approach, combining spectroscopic and chromatographic techniques to provide an unambiguous confirmation of the compound's

identity and a precise quantification of its purity. Each method is presented with a clear rationale, a step-by-step protocol, and expected outcomes, empowering the user to achieve reliable and reproducible results.

## Overall Analytical Workflow

A systematic approach is essential for the complete characterization of a chemical substance. The following workflow ensures that both the structural identity and the purity of the material are thoroughly assessed.





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